

A Technical Guide to the Solubility of Glycine Cresol Red

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Compound of Interest

Compound Name: Glycine cresol red

CAS No.: 65720-39-0

Cat. No.: B1207919

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Glycine Cresol Red**. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a framework for its determination, including qualitative solubility information and a detailed experimental protocol.

Introduction to Glycine Cresol Red

Glycine Cresol Red is a complexometric indicator and a derivative of Cresol Red. It is utilized in analytical chemistry for the spectrophotometric determination of various metal ions.^[1] Its chemical structure, featuring both the triphenylmethane dye backbone of Cresol Red and the amino acid glycine, suggests a nuanced solubility profile influenced by both its aromatic and amino acid functionalities. Understanding its behavior in different solvents is crucial for its application in various experimental and developmental settings.

Qualitative Solubility Profile

While specific quantitative data is not readily available, qualitative assessments and information on related compounds provide initial guidance on the solubility of **Glycine Cresol Red**.

Table 1: Qualitative Solubility of **Glycine Cresol Red** and Related Compounds

Compound	Water	Ethanol	Other Solvents
Glycine Cresol Red	Water Soluble[2]	No data available	No data available
Cresol Red	Sparingly soluble[3]	Soluble[3]	Soluble in alkali solutions[4]
Glycine	Soluble[5]	Sparingly soluble	No data available

Note: This table is based on available qualitative data and is intended as a preliminary guide. Experimental verification is highly recommended.

Experimental Protocol for Determining Quantitative Solubility

To obtain precise solubility data for **Glycine Cresol Red**, a standardized experimental protocol is essential. The following methodology is a generalized approach based on established techniques for solubility determination.[3]

Materials and Equipment

- **Glycine Cresol Red** (high purity)
- Solvents of interest (e.g., Water, Ethanol, Methanol, Acetone, DMSO)
- Analytical balance
- Volumetric flasks
- Centrifuge
- Spectrophotometer (UV-Vis)

- Thermostatically controlled shaker or incubator
- Syringe filters (0.45 μm)
- pH meter

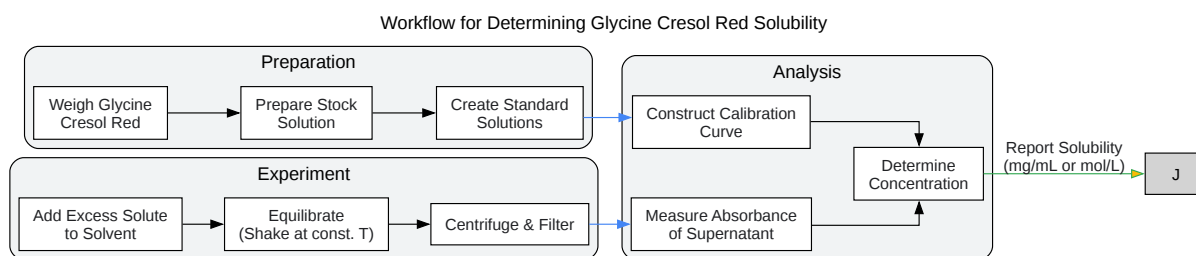
Procedure

- Preparation of Standard Solutions:
 - Accurately weigh a known mass of **Glycine Cresol Red**.
 - Dissolve it in a suitable solvent to prepare a stock solution of known concentration.
 - Prepare a series of standard solutions of decreasing concentrations by serial dilution.
- Equilibrium Solubility Determination (Shake-Flask Method):
 - Add an excess amount of **Glycine Cresol Red** to a known volume of the solvent of interest in a sealed container.
 - Agitate the mixture at a constant temperature (e.g., 25 °C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - After the equilibration period, cease agitation and allow the suspension to settle.
 - Centrifuge the suspension to pellet the undissolved solid.
 - Carefully withdraw a sample of the supernatant and filter it using a syringe filter to remove any remaining solid particles.
- Quantification:
 - Measure the absorbance of the filtered supernatant at the wavelength of maximum absorbance (λ_{max}) for **Glycine Cresol Red** using a UV-Vis spectrophotometer.
 - Construct a calibration curve by plotting the absorbance of the standard solutions against their known concentrations.

- Determine the concentration of **Glycine Cresol Red** in the saturated supernatant by interpolating its absorbance on the calibration curve.
- Data Reporting:
 - Express the solubility in standard units such as mg/mL or mol/L.
 - Record the temperature at which the solubility was determined.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **Glycine Cresol Red** solubility.



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Caption: Experimental workflow for solubility determination.

Conclusion

This technical guide outlines the current understanding of **Glycine Cresol Red**'s solubility and provides a robust experimental framework for its quantitative determination. For researchers and professionals in drug development, accurate solubility data is a cornerstone of reliable experimental design and formulation. It is strongly recommended that the protocol described herein be followed to generate precise and reproducible solubility profiles for **Glycine Cresol Red** in various solvents relevant to specific research and development needs.

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